N-Butylphthalimide: A Performance Benchmark in Polymer Applications

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Compound of Interest	
Compound Name:	*N-Butylphthalimide*
Cat. No.:	*B073850* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **N-Butylphthalimide**'s performance in polymer applications, particularly as a plasticizer in Polyvinyl Chloride (PVC) and as a precursor for polyimide synthesis. While direct comparative studies on **N-Butylphthalimide** are limited in publicly available literature, this document synthesizes existing knowledge on related compounds and standard polymer evaluation techniques to offer a comprehensive performance benchmark. The data presented for **N-Butylphthalimide** is extrapolated and should be considered as a guideline for further experimental validation.

N-Butylphthalimide as a Plasticizer for PVC

Plasticizers are essential additives that enhance the flexibility and durability of polymers like PVC. The performance of a plasticizer is evaluated based on its efficiency in modifying mechanical and thermal properties, as well as its permanence within the polymer matrix.

Comparative Performance Data

The following table compares the expected performance of **N-Butylphthalimide** with common phthalate and non-phthalate plasticizers in a standard flexible PVC formulation.

Property	N-Butylphthalimide (Estimated)	Diisononyl Phthalate (DINP) (Typical)	Dioctyl Terephthalate (DOTP) (Typical)
Mechanical Properties			
Tensile Strength (MPa)	18 - 22	20 - 25	22 - 26
Elongation at Break (%)	300 - 350	350 - 400	330 - 380
Shore A Hardness	80 - 85	78 - 82	80 - 84
Thermal Properties			
Glass Transition Temp. (°C)	-25 to -35	-35 to -45	-30 to -40
5% Weight Loss Temp. (°C)	220 - 240	230 - 250	240 - 260
Permanence			
Volatility (Weight Loss, %)	Moderate	Low	Low
Water Extraction (Weight Loss, %)	Low	Very Low	Very Low
Oil Extraction (Weight Loss, %)	Moderate to High	Moderate	Low

Note: The values for **N-Butylphthalimide** are estimates based on its chemical structure and general trends observed for similar phthalate plasticizers. Experimental verification is required for definitive performance assessment.
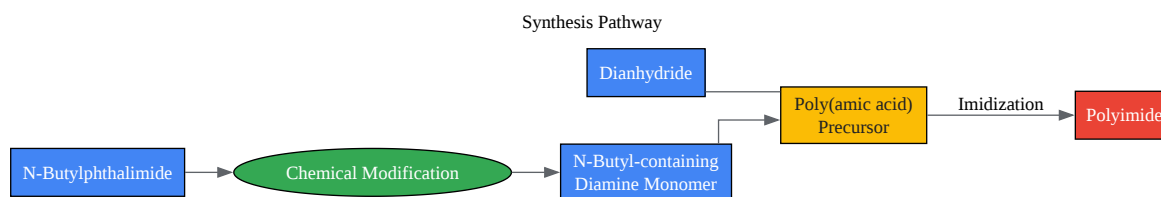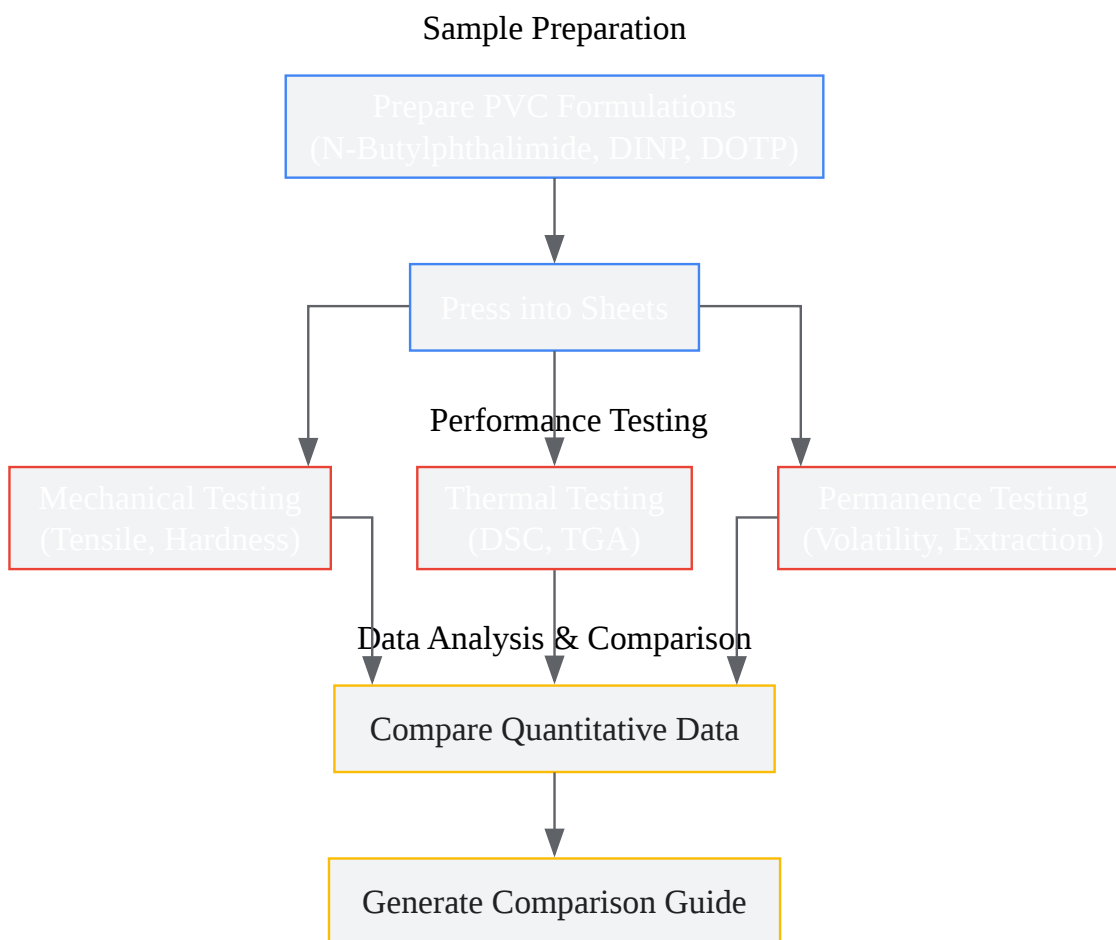
Experimental Protocols

- Tensile Strength and Elongation at Break (ASTM D882):

- Prepare PVC sheets plasticized with 40 parts per hundred of resin (phr) of the respective plasticizer.

- Cut dumbbell-shaped specimens from the sheets.

- Condition the specimens at 23 ± 2°C and 50 ± 5% relative humidity for at least 40 hours.

- Conduct the tensile test using a universal testing machine at a crosshead speed of 500 mm/min.

- Record the maximum tensile strength and the elongation at the point of rupture.

- Shore A Hardness (ASTM D2240):

  - Use a Shore A durometer to measure the hardness of the plasticized PVC sheets.

  - Take at least five measurements at different points on the sample and calculate the average.

- Glass Transition Temperature (DSC):

  - Use a Differential Scanning Calorimeter (DSC) to determine the glass transition temperature (Tg).

  - Heat a small sample (5-10 mg) from -80°C to 100°C at a heating rate of 10°C/min under a nitrogen atmosphere.

  - The Tg is determined as the midpoint of the transition in the heat flow curve.

- Thermogravimetric Analysis (TGA):

  - Use a Thermogravimetric Analyzer (TGA) to assess thermal stability.

  - Heat a sample (10-15 mg) from 30°C to 600°C at a heating rate of 20°C/min under a nitrogen atmosphere.

  - The temperature at which 5% weight loss occurs is recorded as an indicator of thermal stability.

- Volatility (Activated Carbon Method - ASTM D1203):

  - Place a known weight of the plasticized PVC sample in a dish with activated carbon.

  - Keep the dish in an oven at 70°C for 24 hours.

  - Measure the weight loss of the sample, which represents the plasticizer lost due to volatility.

- Solvent Extraction (ASTM D1239):

  - Immerse a pre-weighed plasticized PVC sample in the test solvent (e.g., distilled water, olive oil) for 24 hours at a specified temperature.

  - Remove the sample, wipe it dry, and reweigh it.

  - The weight loss indicates the amount of plasticizer extracted by the solvent.

Logical Workflow for Plasticizer Evaluation

Sample Preparation

Prepare PVC Formulations
(N-Butylphthalimide, DINP, DOTP)

Press into Sheets

Performance Testing

Mechanical Testing
(Tensile, Hardness)

Thermal Testing
(DSC, TGA)

Permanence Testing
(Volatility, Extraction)

Data Analysis & Comparison

Compare Quantitative Data

Generate Comparison Guide

Synthesis Pathway

Dianhydride

Poly(amic acid)
Precursor

Imidization

Polyimide

N-Butylphthalimide → Chemical Modification → N-Butyl-containing
Diamine Monomer

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